

Unraveling the Enigma of C₂₁H₁₉ClFN₃O₃S: A Case of Mistaken Identity in Chemical Research

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Compound of Interest

Compound Name: C₂₁H₁₉ClFN₃O₃S

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A comprehensive investigation into the chemical formula **C₂₁H₁₉ClFN₃O₃S** reveals a significant discrepancy in the available scientific literature. While this specific molecular formula does not correspond to a recognized or documented research chemical, its elemental composition bears a resemblance to the well-known atypical antidepressant, Tianeptine. However, a crucial distinction exists in their molecular formulas, highlighting that **C₂₁H₁₉ClFN₃O₃S** and Tianeptine are distinct chemical entities.

Tianeptine, with the chemical formula C₂₁H₂₅ClN₂O₄S, is a structurally unique tricyclic compound that has been the subject of extensive research for its anxiolytic and antidepressant properties.^{[1][2]} It is approved for the treatment of major depressive disorder in many European, Asian, and Latin American countries.^{[1][3]} Unlike typical tricyclic antidepressants, Tianeptine's mechanism of action is not primarily based on the inhibition of serotonin, norepinephrine, or dopamine reuptake.^[4]

The Case for Tianeptine: A Potential Point of Confusion

The similarity in the elemental makeup of **C₂₁H₁₉ClFN₃O₃S** and Tianeptine suggests a potential typographical error or a misunderstanding of the intended compound of interest. Given the absence of data for **C₂₁H₁₉ClFN₃O₃S**, the following information on Tianeptine is provided for contextual reference, with the explicit understanding that it is a different molecule.

Physicochemical Properties of Tianeptine

Property	Value
Molecular Formula	C21H25ClN2O4S
Molecular Weight	437.0 g/mol [2]
IUPAC Name	7-[(3-chloro-6-methyl-5,5-dioxido-6,11-dihydrodibenzo[c,f][1][2]thiazepin-11-yl)amino]heptanoic acid[1]
CAS Number	72797-41-2[1]
Appearance	White to pale yellow powder[1]
Melting Point	144–147 °C (free acid), 148 °C (sodium salt)[1]

Pharmacological Profile of Tianeptine

Tianeptine's primary mechanism of action involves its activity as a full agonist at the mu-opioid receptor (MOR) and to a lesser extent, the delta-opioid receptor (DOR).[1] This opioid receptor agonism is believed to contribute significantly to its antidepressant and anxiolytic effects.[1][5]

Beyond its opioid activity, Tianeptine has been shown to modulate glutamatergic neurotransmission.[3] Specifically, it is thought to alter the activity of AMPA and NMDA receptors, which may play a role in its neuroplastic effects.[3] Earlier hypotheses suggesting Tianeptine acts as a selective serotonin reuptake enhancer (SSRE) have been largely superseded by the understanding of its opioid and glutamatergic mechanisms.[3][5]

Metabolism and Pharmacokinetics of Tianeptine

Tianeptine is well-absorbed orally with a bioavailability of approximately 99%.[3] It is extensively bound to plasma proteins (around 95%).[3] The primary metabolic pathway for Tianeptine is beta-oxidation of its heptanoic acid side chain.[2][3] The majority of the drug and its metabolites are excreted via the kidneys.[2][3]

Experimental Protocols: A Note on the Absence of Data

Due to the lack of any identifiable research pertaining to **C21H19CIFN3O3S**, no experimental protocols can be provided. The methodologies for studying Tianeptine are vast and varied, encompassing a range of in vitro and in vivo assays to characterize its pharmacological and toxicological profiles. These would typically include receptor binding assays, functional assays to measure receptor activation, animal models of depression and anxiety, and pharmacokinetic studies.

Visualizing a Hypothetical Pathway

In the absence of data for **C21H19CIFN3O3S**, a diagram illustrating a generalized experimental workflow for characterizing a novel research chemical with potential psychoactive properties is presented below. This serves as a conceptual guide for the type of research that would be necessary to elucidate the properties of a new chemical entity.



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Caption: A generalized workflow for the characterization of a novel research chemical.

Conclusion:

The chemical formula **C21H19CIFN3O3S** does not correspond to a known research chemical based on currently available scientific data. The strong resemblance to the molecular formula of Tianeptine suggests a possible error in the query. While a comprehensive overview of Tianeptine has been provided for informational purposes, it is imperative for researchers to verify the exact chemical identity of any substance they intend to study. The lack of information on **C21H19CIFN3O3S** underscores the critical importance of precise chemical identification in scientific research to ensure the validity and reproducibility of experimental findings.

Researchers interested in this specific formula are encouraged to perform their own structural and analytical verification.

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